

# The Emerging Role of Endogenous N-Myristoylglycine: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: *N-Myristoylglycine*

Cat. No.: *B554907*

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## Abstract

Endogenous **N-Myristoylglycine** is an N-acyl amino acid that has recently been identified as a bioactive lipid molecule with a significant role in brown fat differentiation. This technical guide provides a comprehensive overview of the current understanding of **N-Myristoylglycine**, including its biosynthesis, its established biological function in adipocytes, and its potential broader roles in cellular signaling. This document is intended for researchers, scientists, and drug development professionals, offering detailed experimental protocols, quantitative data, and visualizations of associated pathways to facilitate further investigation into this emerging signaling molecule.

## Introduction

N-acyl amino acids (NAAs) are a class of endogenous lipid signaling molecules formed by the conjugation of a fatty acid to an amino acid. While the biological activities of various NAAs, such as N-arachidonoyl glycine, have been studied in the context of pain and inflammation, the specific roles of many other members of this family are only beginning to be elucidated. **N-Myristoylglycine**, an N-acylglycine with a 14-carbon saturated fatty acid chain, was historically considered a simple metabolite. However, recent research has unveiled its potent biological activity as an inducer of brown adipocyte differentiation, positioning it as a molecule of interest in the study of metabolic diseases like obesity.<sup>[1][2]</sup> This guide will synthesize the current

knowledge on endogenous **N-Myristoylglycine**, focusing on its core biological functions and the experimental methodologies to study them.

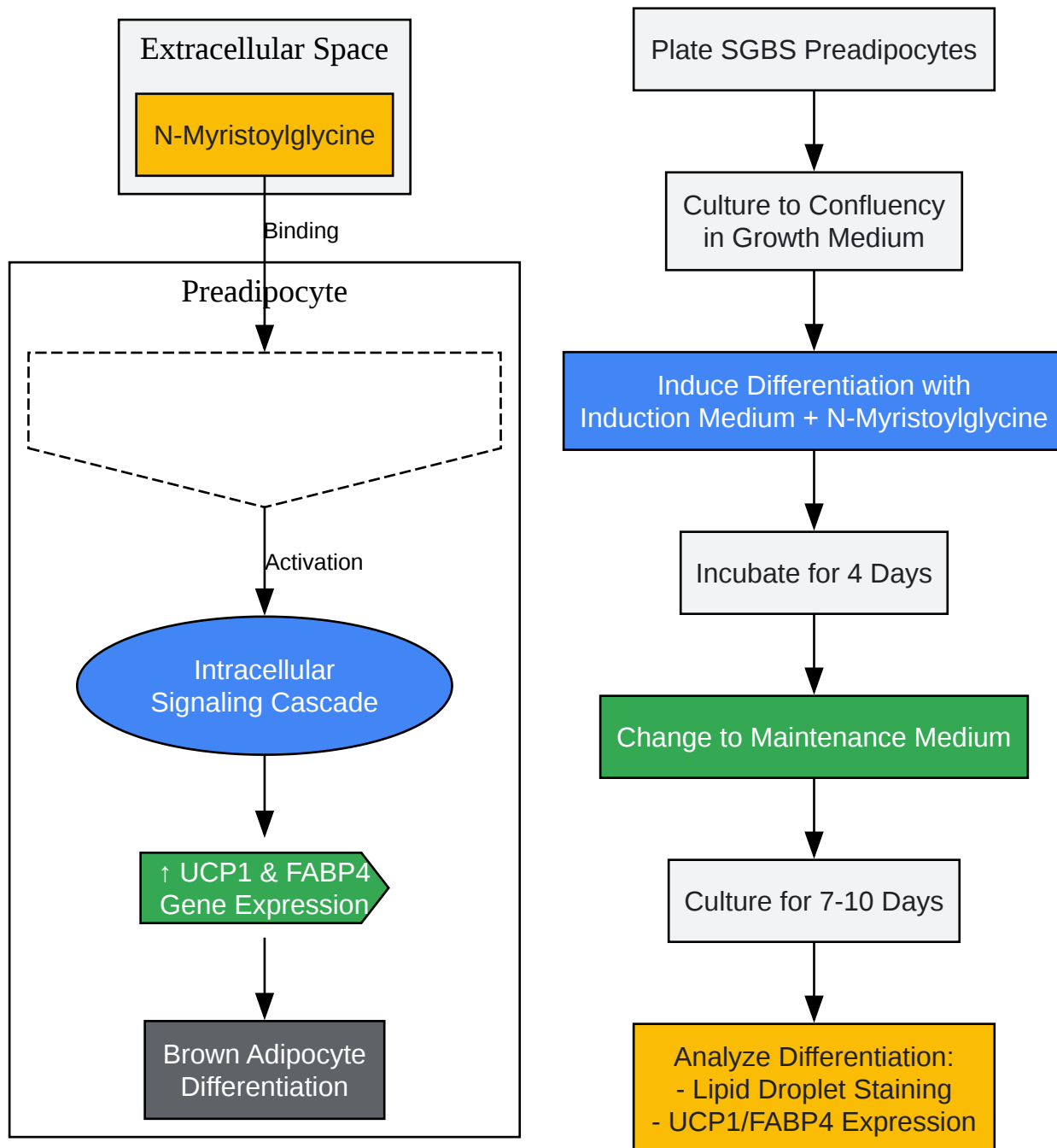
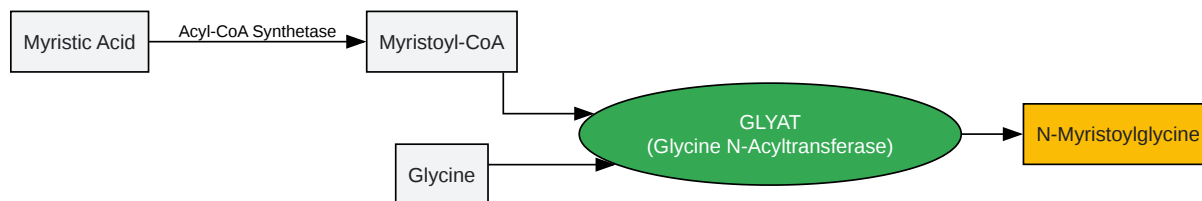
## Biosynthesis and Metabolism of N-Myristoylglycine

The primary route for the synthesis of **N-Myristoylglycine** is the enzymatic conjugation of myristic acid to glycine. This reaction is catalyzed by Glycine N-Acyltransferase (GLYAT), a mitochondrial enzyme.<sup>[2]</sup> The expression of GLYAT is notable in the liver and kidney, where it plays a role in the detoxification of xenobiotics, and also in adipose tissue.<sup>[2]</sup>

The biosynthesis can be summarized as a two-step process:

- Activation of myristic acid to myristoyl-CoA.
- Conjugation of myristoyl-CoA to glycine by GLYAT to form **N-Myristoylglycine**.

While other enzymes with glycine N-acyltransferase activity exist, GLYAT has been identified as the most effective for the synthesis of various acylglycines.<sup>[2]</sup>



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## References

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